

How to prevent PS-1145 dihydrochloride precipitation in culture

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Compound of Interest

Compound Name: PS-1145 dihydrochloride

Cat. No.: B149754

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Technical Support Center: PS-1145 Dihydrochloride

Welcome to the technical support center for **PS-1145 dihydrochloride**. This guide provides troubleshooting advice and answers to frequently asked questions to help you prevent precipitation and ensure the successful use of **PS-1145 dihydrochloride** in your cell culture experiments.

Frequently Asked Questions (FAQs)

Q1: Why is my **PS-1145 dihydrochloride** precipitating when I add it to my cell culture medium?

A1: **PS-1145 dihydrochloride** has very low solubility in aqueous solutions like cell culture media.^[1] Precipitation typically occurs when the compound is introduced too quickly into the aqueous environment or when its concentration exceeds its solubility limit in the final medium. The primary solvent for this compound is DMSO, and it is crucial to first prepare a concentrated stock solution in this solvent before further dilution.^{[1][2]}

Q2: What is the recommended solvent for preparing a stock solution of **PS-1145 dihydrochloride**?

A2: The recommended solvent is high-purity, anhydrous Dimethyl Sulfoxide (DMSO).[1][2] It is important to use fresh DMSO, as moisture-absorbing DMSO can reduce the solubility of the compound.[2]

Q3: What is the maximum concentration for a DMSO stock solution?

A3: **PS-1145 dihydrochloride** is soluble in DMSO at concentrations up to 10 mg/mL or 5 mM with gentle warming.[3][4] For practical purposes, preparing a 5 mM or 10 mM stock solution is a common starting point.

Q4: How should I store the powdered compound and the DMSO stock solution?

A4: The solid, powdered form of **PS-1145 dihydrochloride** should be stored desiccated at 2-8°C for short-term storage and -20°C for long-term storage.[1][5] Once dissolved in DMSO, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C for up to a year or -80°C for up to two years.[2][6]

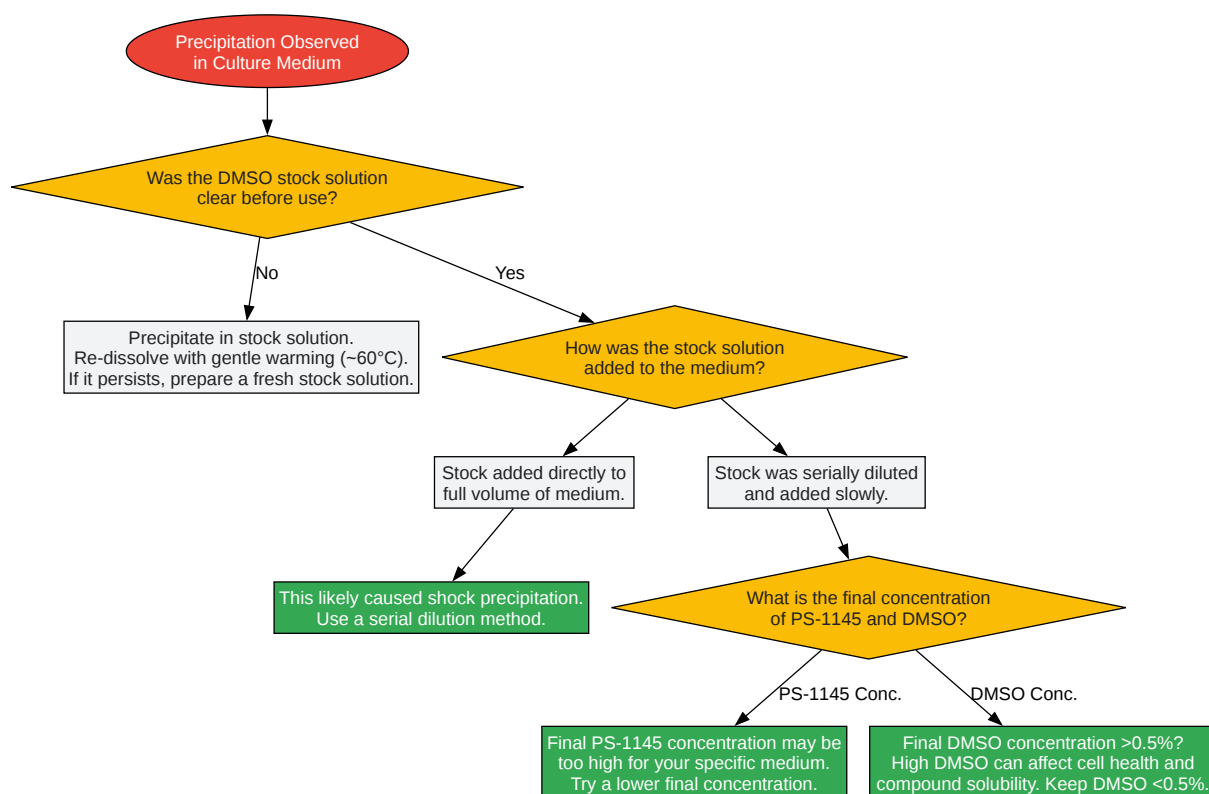
Q5: What is the likely cause of precipitation in my culture medium even when using a DMSO stock?

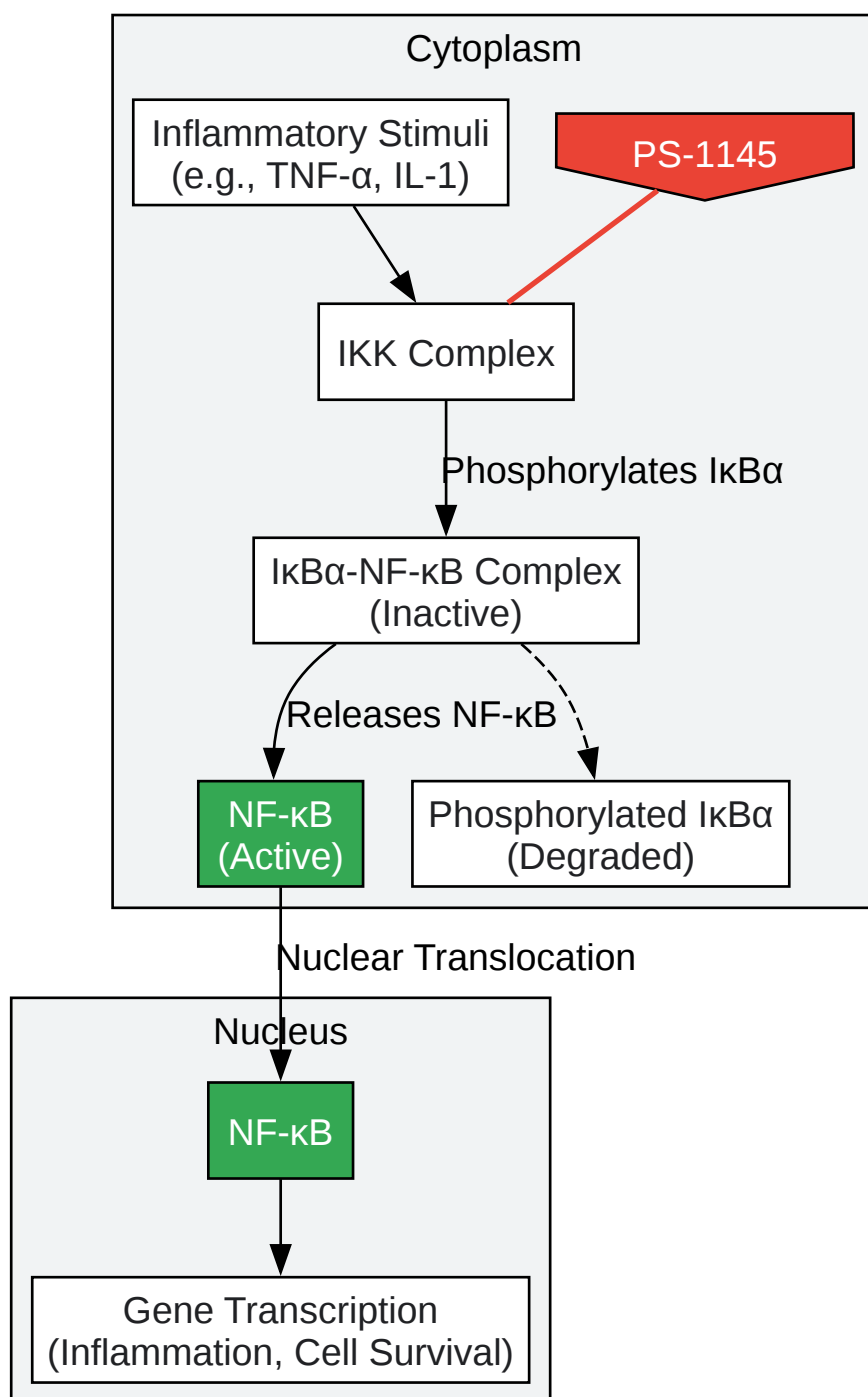
A5: This is often due to "shock precipitation" from adding the concentrated DMSO stock directly to the full volume of aqueous media. The abrupt change in solvent polarity causes the compound to fall out of solution. To avoid this, the DMSO stock should be diluted serially and added to the medium slowly while mixing. General instability of media components due to temperature shifts or pH changes can also contribute to precipitation.[7]

Troubleshooting Guide

If you observe precipitation in your culture after adding **PS-1145 dihydrochloride**, follow these steps to identify and resolve the issue.

Troubleshooting Workflow for PS-1145 Precipitation





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